

Application Note: Solid-Phase Extraction for Ormetoprim from Muscle Tissue

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ormetoprim

Cat. No.: B1677490

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Introduction

Ormetoprim is a diaminopyrimidine antimicrobial agent that acts as a dihydrofolate reductase inhibitor. It is often used in veterinary medicine in combination with sulfonamides, such as sulfadimethoxine, to treat bacterial infections in various animal species, including fish and poultry. The presence of **ormetoprim** residues in edible tissues is a concern for food safety and human health, necessitating robust and reliable analytical methods for their detection and quantification.

Solid-phase extraction (SPE) is a widely used sample preparation technique that offers effective cleanup and concentration of analytes from complex biological matrices like muscle tissue. This application note provides a detailed protocol for the extraction of **ormetoprim** from muscle tissue using a reversed-phase SPE methodology, ensuring the removal of interfering substances and enhancing the sensitivity and reliability of subsequent chromatographic analysis.

Principle

This protocol employs a "pass-through" solid-phase extraction cleanup method using a C18 reversed-phase cartridge. After an initial extraction of **ormetoprim** from the homogenized muscle tissue with an acidified organic solvent to precipitate proteins, the supernatant is passed through the SPE cartridge. The C18 sorbent retains non-polar interferences, such as fats, while allowing the more polar analyte, **ormetoprim**, to pass through in the eluate, which is

then collected for analysis. This approach is efficient for multi-residue analysis and provides a clean extract suitable for LC-MS/MS or HPLC analysis.

Data Presentation

The following table summarizes quantitative data from various studies on the analysis of **ormetoprim** and related compounds in tissue, highlighting recovery rates and limits of detection (LOD) and quantification (LOQ).

Analyte(s)	Matrix	Sample Preparation	Analytical Method	Recovery (%)	LOD	LOQ	Reference
Ormetoprim & Sulfadimethoxine	Fish Fillet	Simple sample preparation	LC-MS/MS	~100	-	CC α < 100.2 ng/g	[1]
Ormetoprim & Sulfadimethoxine	Catfish Fillet	Not specified	LC	108	-	0.05 ppm	[2]
Ormetoprim & Sulfadimethoxine	Chinook Salmon Muscle	Solid-Phase Extraction	HPLC	-	0.2 ppm	-	[2]
Ormetoprim & Sulfadimethoxine	Nile Tilapia Fillet	QuEChERS	LC-MS/MS	-	-	-	[3]
Various Veterinary Drugs	Pork, Chicken, Salmon Muscle	Pass-through SPE (C18)	LC-MS/MS	Average 60	-	-	
Sulfonamides	Chicken Muscle	Dispersive SPE (C18)	LC-FLD	>90	1-5 μ g/kg	-	

Note: CC α (Decision Limit) is the concentration at and above which it can be concluded with a probability of α that a sample is non-compliant.

Experimental Protocol

Materials and Reagents

- Homogenized muscle tissue sample
- **Ormetoprim** analytical standard
- Acetonitrile (ACN), HPLC grade
- Water, deionized
- Formic acid, 88%
- Sep-Pak C18 SPE Cartridges
- 50 mL polypropylene centrifuge tubes
- Mechanical shaker or vortex mixer
- Centrifuge capable of 12,000 rpm
- SPE vacuum manifold (optional)
- Nitrogen evaporator

Procedure

1. Sample Extraction and Protein Precipitation

- 1.1. Weigh 5 g of homogenized muscle tissue into a 50 mL centrifuge tube.
- 1.2. Add 10 mL of extraction solvent (80:20 acetonitrile/water with 0.2% formic acid).
- 1.3. Vortex the tube vigorously for 30 seconds.
- 1.4. Place the tube on a mechanical shaker for 30 minutes to ensure thorough extraction.
- 1.5. Centrifuge the sample at 12,000 rpm for 5 minutes to pellet the precipitated proteins and tissue debris.
- 1.6. Carefully collect the supernatant.

2. Solid-Phase Extraction Cleanup (Pass-Through)

2.1. Cartridge Conditioning: Condition a Sep-Pak C18 SPE cartridge by passing 5 mL of acetonitrile followed by 5 mL of deionized water. Do not allow the cartridge to go dry.

2.2. Sample Loading: Load 1 mL of the supernatant from step 1.6 onto the conditioned SPE cartridge.

2.3. Elution/Collection: Allow the sample to pass through the cartridge dropwise without applying vacuum. Collect the eluate. This pass-through fraction contains the **ormetoprim**. The non-polar interferences are retained on the C18 sorbent.

3. Post-Elution Processing

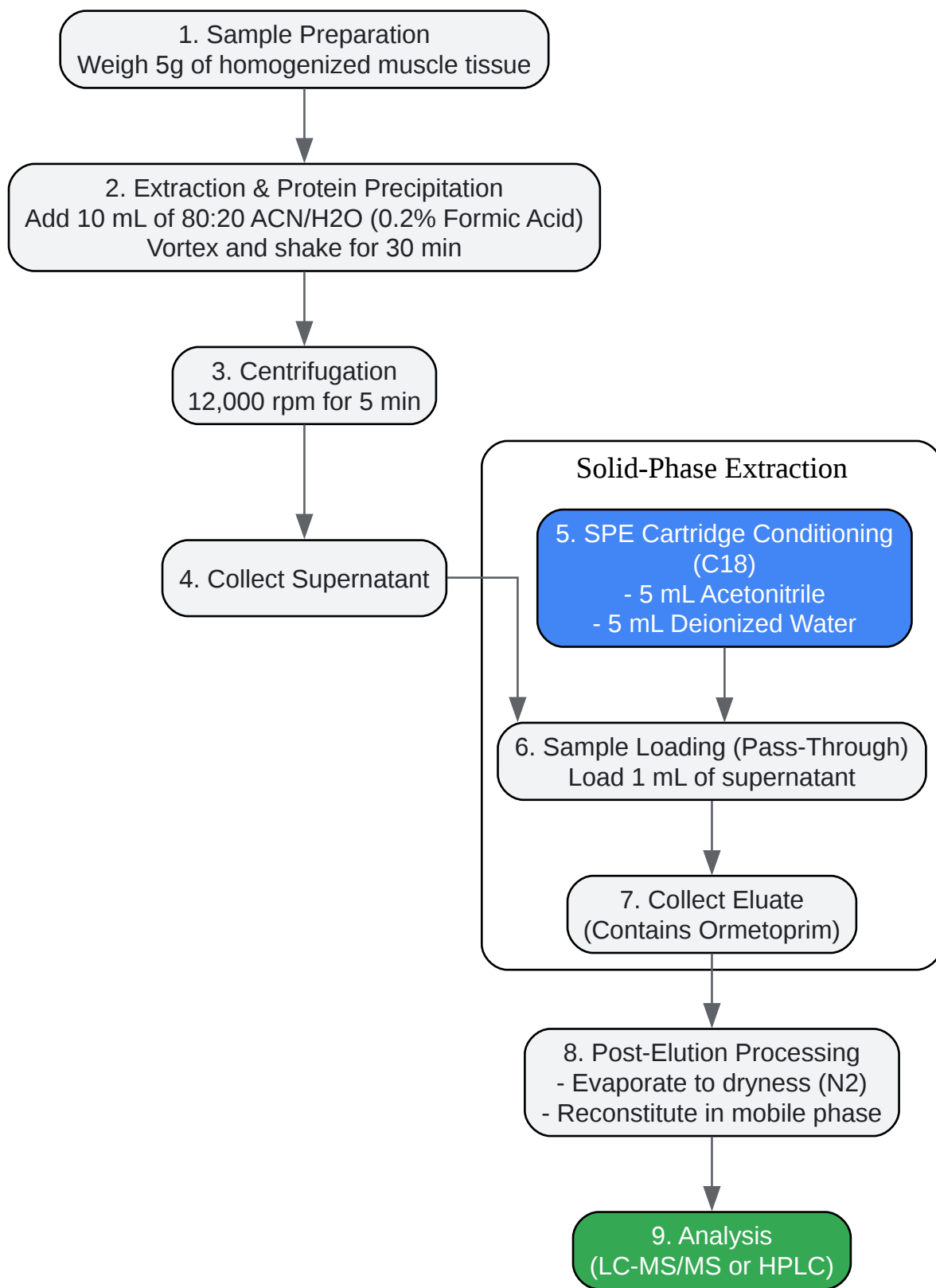
3.1. Evaporate the collected eluate to dryness under a gentle stream of nitrogen at approximately 40°C.

3.2. Reconstitute the dried residue in a suitable volume (e.g., 1 mL) of the initial mobile phase for the intended chromatographic analysis.

3.3. Vortex briefly to dissolve the residue. The sample is now ready for injection into the analytical instrument (e.g., LC-MS/MS).

Mandatory Visualization

The following diagram illustrates the experimental workflow for the solid-phase extraction of **ormetoprim** from muscle tissue.



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